

# Essential Safety and Logistical Information for Handling NSC 140873

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## Compound of Interest

Compound Name: NSC 140873

Cat. No.: B1680123

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Researchers, scientists, and drug development professionals must exercise caution when handling **NSC 140873**, as specific hazard information, including a comprehensive Safety Data Sheet (SDS), is not publicly available. In the absence of detailed toxicological and safety data, it is imperative to treat **NSC 140873** as a potentially hazardous substance. The following guidance provides essential safety and logistical information based on standard laboratory safety protocols for handling uncharacterized chemical compounds.

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **NSC 140873** to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield should be worn to protect against potential splashes. <sup>[1]</sup> <sup>[2]</sup>
Skin Protection	A laboratory coat, long pants, and closed-toe shoes are required. Chemical-resistant gloves (e.g., nitrile) should be worn and changed immediately if contaminated. <sup>[1]</sup> Consider double-gloving for added protection.
Respiratory Protection	If there is a risk of generating aerosols or dust, work should be conducted in a certified chemical fume hood. <sup>[2]</sup> If a fume hood is not available, a NIOSH-approved respirator may be necessary. <sup>[2]</sup>

## Operational and Disposal Plans

### Handling and Storage:

- All handling of **NSC 140873** should be performed in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with the skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Store the compound in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area away from incompatible materials.

### Emergency Procedures:

Emergency Situation	Procedural Steps
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill or Leak	For small spills: Evacuate the immediate area. [3] Wear appropriate PPE, including respiratory protection.[3] Contain the spill using an inert absorbent material (e.g., vermiculite, sand).[4] Carefully scoop the absorbed material into a sealed, labeled container for disposal.[5] Clean the spill area with a suitable decontamination solution. For large spills: Evacuate the laboratory and notify emergency personnel immediately.[6] Do not attempt to clean up a large spill without specialized training and equipment.[6]

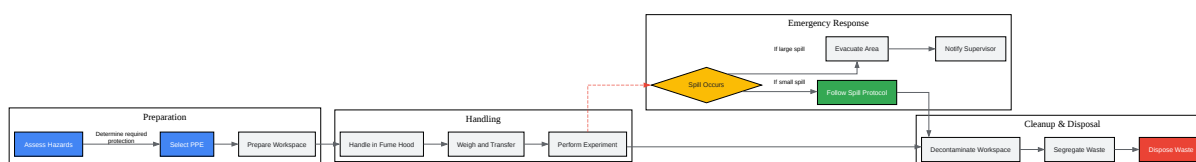
Disposal Plan: All waste containing **NSC 140873** should be treated as hazardous waste.

- Collect all waste materials in a designated, sealed, and clearly labeled hazardous waste container.

- Dispose of the waste in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain or in the regular trash.

## Visualized Workflow for Handling Uncharacterized Compounds

The following diagram illustrates the logical workflow for safely handling a chemical compound with unknown hazards, such as **NSC 140873**.



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Safe handling workflow for uncharacterized compounds.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling NSC 140873]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680123#personal-protective-equipment-for-handling-nsc-140873>]

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